

Application Notes and Protocols for 2-Amino-3-(3-bromophenyl)propanamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-Amino-3-(3-bromophenyl)propanamide
CAS No.:	128900-00-5
Cat. No.:	B3096731

[Get Quote](#)

These application notes provide a comprehensive guide for the safe storage, handling, and use of **2-Amino-3-(3-bromophenyl)propanamide** (CAS No. 128900-00-5), a key reagent for researchers, scientists, and professionals in drug development. The following protocols are designed to ensure scientific integrity, user safety, and preservation of the compound's quality.

Compound Profile and Scientific Context

2-Amino-3-(3-bromophenyl)propanamide is a substituted phenylalanine amide derivative. Such compounds are of significant interest in medicinal chemistry and drug discovery due to their potential biological activities. The presence of the brominated aromatic ring and the propanamide moiety makes this compound a versatile building block in organic synthesis. The aromatic bromine atom can participate in various cross-coupling reactions, while the amino and amide groups offer sites for further functionalization. The stability of aromatic compounds is a known principle in organic chemistry, and this structural feature contributes to the overall handling characteristics of the molecule^[1].

Understanding the chemical nature of this compound is paramount for its proper handling. The amino acid amide structure suggests potential sensitivity to strong acids, bases, and certain enzymatic conditions. The brominated phenyl group, while generally stable, can undergo reactions under specific catalytic conditions.

Storage and Stability

Proper storage is critical to maintain the integrity and purity of **2-Amino-3-(3-bromophenyl)propanamide**. Improper storage can lead to degradation, affecting experimental outcomes.

Key Storage Recommendations:

Parameter	Recommendation	Rationale
Temperature	2-8°C[2][3]	Refrigeration minimizes the rate of potential degradation reactions.
Atmosphere	Store in a tightly sealed container.[4]	Protects from atmospheric moisture and oxygen, which can promote hydrolysis or oxidation.
Light	Store in a light-resistant container.	While not explicitly stated for this compound, many complex organic molecules are light-sensitive.
Inert Gas	For long-term storage, consider storage under an inert atmosphere (e.g., argon or nitrogen).	This provides an extra layer of protection against oxidative degradation.

Long-Term Storage Protocol:

- Ensure the compound is in a clean, dry, and appropriately labeled container.

- If the container has been opened, briefly purge the headspace with an inert gas like argon or nitrogen before sealing.
- Wrap the container in aluminum foil or use an amber vial to protect it from light.
- Place the sealed container in a refrigerator maintained at 2-8°C.
- Log the storage date and any subsequent access to the compound.

Safe Handling and Personal Protective Equipment (PPE)

Based on the hazard profile of similar compounds, **2-Amino-3-(3-bromophenyl)propanamide** should be handled with care to avoid exposure. The primary hazards are expected to be skin and eye irritation, and potentially respiratory irritation if inhaled as a dust.[4][5]

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling. The following PPE is mandatory:

- Eye Protection: Safety glasses with side shields or goggles.[4][6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[4][6]
- Body Protection: A laboratory coat.
- Respiratory Protection: When handling significant quantities of the solid or if there is a risk of aerosolization, use a NIOSH-approved respirator with a particulate filter.[4]

Engineering Controls

- Ventilation: Handle in a well-ventilated area. For procedures with a higher risk of dust or vapor generation, a chemical fume hood is required.[4][7]

Experimental Protocols

Weighing and Transferring the Compound

Objective: To accurately weigh and transfer the solid compound while minimizing exposure and contamination.

Protocol:

- Designate a specific area for weighing, preferably within a ventilated enclosure.
- Don appropriate PPE.
- Allow the container of **2-Amino-3-(3-bromophenyl)propanamide** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture onto the compound.
- Use a clean, anti-static spatula to transfer the desired amount of the solid to a tared weigh boat or directly into the reaction vessel.
- Avoid creating dust. If any dust is generated, it should be contained within the ventilated enclosure.
- Once the desired amount is weighed, securely close the primary container.
- Clean the weighing area and spatula thoroughly after use.

Preparation of a Stock Solution

Objective: To prepare a stock solution of a known concentration for use in experiments.

Protocol:

- Based on the desired concentration and volume, calculate the required mass of **2-Amino-3-(3-bromophenyl)propanamide**.
- Accurately weigh the compound following the protocol in section 4.1.
- Transfer the weighed solid to a clean, dry volumetric flask.
- Add a small amount of the chosen solvent to the flask. The choice of solvent will depend on the specific experimental requirements and the compound's solubility.

- Gently swirl the flask to dissolve the solid. Sonication may be used to aid dissolution if necessary.
- Once the solid is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Transfer the solution to a labeled storage bottle, including the compound name, concentration, solvent, and date of preparation.
- Store the stock solution under appropriate conditions (e.g., refrigerated and protected from light).

Spill and Waste Management

Spill Response

In the event of a spill, follow these procedures:

- **Evacuate:** If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- **Ventilate:** Increase ventilation to the area.
- **Contain:** For a solid spill, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.^[4] For a liquid spill, absorb it with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- **Clean:** Decontaminate the spill area with a suitable solvent, followed by soap and water.
- **Report:** Report the spill to the appropriate safety personnel.

Waste Disposal

All waste containing **2-Amino-3-(3-bromophenyl)propanamide** should be considered chemical waste.

- **Solid Waste:** Collect in a labeled, sealed container.

- Liquid Waste: Collect in a labeled, sealed solvent waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[4]

Chemical and Physical Properties

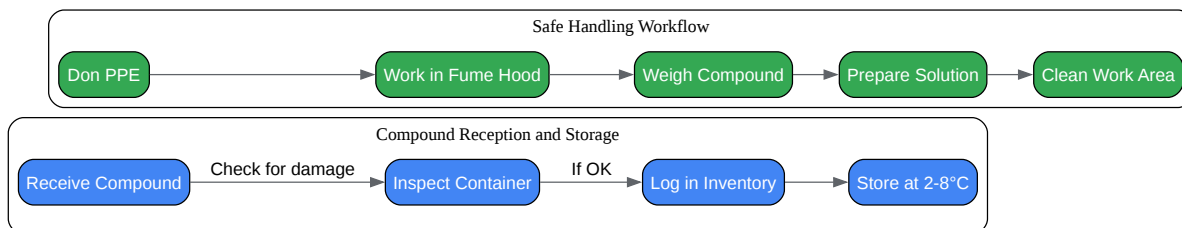
Property	Value	Source
CAS Number	128900-00-5	[2]
Molecular Formula	C ₉ H ₁₁ BrN ₂ O	[2]
Molecular Weight	243.1 g/mol	[2]

Hazard Identification and First Aid

Hazard	Description	First Aid Measures
Skin Irritation	May cause skin irritation.[4]	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
Eye Irritation	Causes serious eye irritation. [4]	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Inhalation	May cause respiratory irritation.[4]	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
Ingestion	Harmful if swallowed.[8]	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[4]

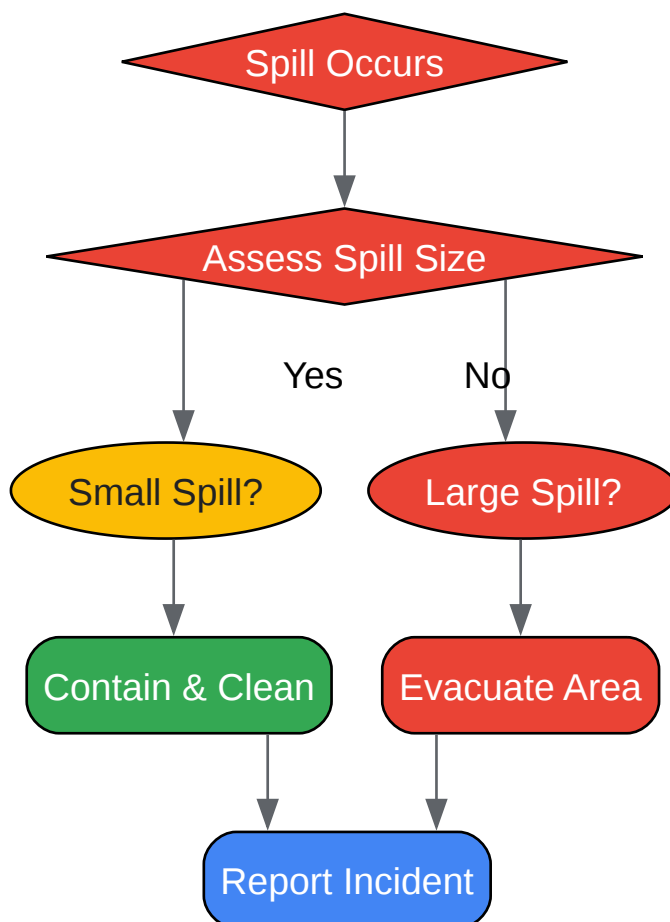
Hazardous Decomposition Products: Under fire conditions, this compound may decompose to produce carbon oxides, nitrogen oxides, and hydrogen bromide.[4]

Visual Workflows



[Click to download full resolution via product page](#)

Caption: Workflow for receiving, storing, and safely handling the compound.



[Click to download full resolution via product page](#)

Caption: Decision tree for spill response management.

References

- Brominated Aromatic Compounds as Flame Retardants: Efficacy vs. Environmental Concerns. (n.d.). Qiji Chemical. Retrieved March 7, 2024, from [\[Link\]](#)
- 2-Amino-3-(3-bromo-4-fluorophenoxy)propanamide. (n.d.). PubChem. Retrieved March 7, 2024, from [\[Link\]](#)
- Safety Data Sheet. (2024, March 1). KISHIDA CHEMICAL CO., LTD. Retrieved March 7, 2024, from [\[Link\]](#)
- Reusch, W. (2014, July 22). Aromatic Compounds Are Unusually Stable. Chemistry LibreTexts. Retrieved March 7, 2024, from [\[Link\]](#)
- 2-Amino-3-phenylpropanamide. (n.d.). PubChem. Retrieved March 7, 2024, from [\[Link\]](#)
- Safety Data Sheet: L-Phenylalanine. (n.d.). Carl ROTH. Retrieved March 7, 2024, from [\[Link\]](#)
- 2-Amino-3-phenylpropanamide | CAS No : 17193-31-6. (n.d.). Pharmaffiliates. Retrieved March 7, 2024, from [\[Link\]](#)
- Sustainable Aerobic Bromination with Controllable Chemoselectivity. (2023, December 28). ACS Omega. Retrieved March 7, 2024, from [\[Link\]](#)
- Bromination of aromatic compounds. (n.d.). Google Patents.
- Safety Data Sheet: Amino acid. (n.d.). Carl ROTH. Retrieved March 7, 2024, from [\[Link\]](#)
- Material Safety Data Sheet. (n.d.). Oxford Lab Fine Chem. Retrieved March 7, 2024, from [\[Link\]](#)
- Assessing the persistence, bioaccumulation potential and toxicity of brominated flame retardants: data availability and quality for 36 alternative brominated flame retardants. (2014, December 15). PubMed. Retrieved March 7, 2024, from [\[Link\]](#)

- Synthesis and characterization of phenylalanine amides active against Mycobacterium abscessus and other mycobacteria. (n.d.). PMC. Retrieved March 7, 2024, from [[Link](#)]
- Synthesis and in vitro metabolic stability of sterically shielded antimycobacterial phenylalanine amides. (2024, March 27). PMC. Retrieved March 7, 2024, from [[Link](#)]
- Propanamide. (n.d.). Wikipedia. Retrieved March 7, 2024, from [[Link](#)]
- Synthesis and evaluation of cyclic secondary amine substituted phenyl and benzyl nitrofuranyl amides as novel antituberculosis agents. (2008, August 31). PMC. Retrieved March 7, 2024, from [[Link](#)]
- Identification of Substituted Amino Acid Hydrazides as Novel Anti-Tubercular Agents, Using a Scaffold Hopping Approach. (2020, May 21). PubMed. Retrieved March 7, 2024, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. chem.libretexts.org [chem.libretexts.org]
 2. [2-amino-3-\(3-bromophenyl\)propanamide | 128900-00-5](#) [sigmaaldrich.com]
 3. chemscene.com [chemscene.com]
 4. aksci.com [aksci.com]
 5. [2-Amino-3-phenylpropanamide | C9H12N2O | CID 194097 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
 6. kishida.co.jp [kishida.co.jp]
 7. tcichemicals.com [tcichemicals.com]
 8. oxfordlabfinechem.com [oxfordlabfinechem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 2-Amino-3-(3-bromophenyl)propanamide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b3096731/docs#application-notes-and-protocols-for-2-amino-3-3-bromophenyl-propanamide\]](https://www.benchchem.com/product/b3096731/docs#application-notes-and-protocols-for-2-amino-3-3-bromophenyl-propanamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)